

# Application Notes and Protocols for Cranad 2

## Stock Solution Preparation

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### Compound of Interest

Compound Name: *Cranad 2*

Cat. No.: *B14028536*

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These application notes provide detailed protocols for the preparation of **Cranad 2** stock solutions for use in various in vitro assays. **Cranad 2** is a near-infrared (NIR) fluorescent probe specifically designed for the detection of amyloid-beta (A $\beta$ ) plaques, which are a key pathological hallmark of Alzheimer's disease.<sup>[1][2][3]</sup> Accurate preparation of **Cranad 2** stock solutions is critical for obtaining reliable and reproducible experimental results.

## Physicochemical and Solubility Data

A summary of the key quantitative data for **Cranad 2** is presented in the table below for easy reference. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source(s)
Molecular Weight	410.26 g/mol	[1]
CAS Number	1193447-34-5	[1][4]
Appearance	Solid, Brown to black	[1]
Purity	≥98%	[4]
Solubility in DMSO	Up to 5 mM with gentle warming	[4]
Solubility in DMF	~2 mg/mL (4.87 mM) with ultrasonic and warming to 60°C	[1]
Solubility in DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[3][5]
Storage of Solid	4°C, protect from light	[1]
Storage of Stock Solution	-20°C for up to 1 month or -80°C for up to 6 months. Protect from light.	[1]

## Experimental Protocols

This section provides a detailed methodology for the preparation of a 5 mM **Cranad 2** stock solution in Dimethyl Sulfoxide (DMSO). This is a common starting concentration for subsequent dilutions in various in vitro assays.

Materials:

- **Cranad 2** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

- Water bath or heat block (optional)
- Pipettes and sterile pipette tips

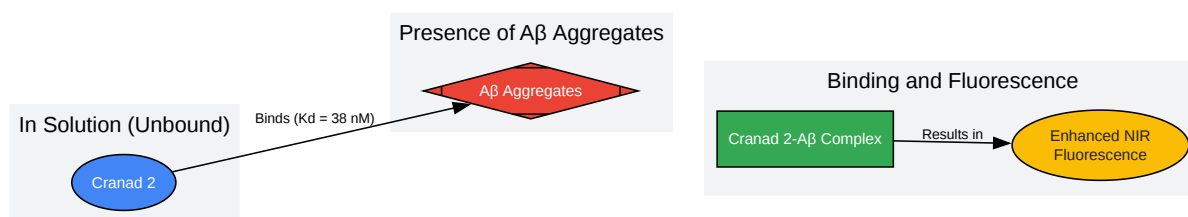
#### Procedure:

- **Equilibrate Reagents:** Allow the vial of **Cranad 2** solid and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh Cranad 2:** Accurately weigh the desired amount of **Cranad 2** powder. For example, to prepare 1 mL of a 5 mM stock solution, you would need 2.05 mg of **Cranad 2** (Mass = Molarity x Volume x Molecular Weight = 0.005 mol/L x 0.001 L x 410.26 g/mol = 0.00205 g = 2.05 mg).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Cranad 2** powder. For a 5 mM stock solution, if you weighed out 2.05 mg, you would add 1 mL of DMSO.
- **Aid Dissolution:** Vortex the solution thoroughly. If the **Cranad 2** does not fully dissolve, gentle warming in a water bath or on a heat block at a temperature up to 60°C can be applied.<sup>[1]</sup> Intermittent vortexing during warming will facilitate dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Once the **Cranad 2** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> It is crucial to protect the stock solutions from light.<sup>[1]</sup>

**Note on Aqueous Solutions:** **Cranad 2** has limited solubility in aqueous buffers.<sup>[5]</sup> To prepare working solutions in aqueous media like Phosphate Buffered Saline (PBS), it is recommended to first dissolve the compound in DMSO to create a concentrated stock solution, and then dilute this stock solution into the desired aqueous buffer.<sup>[5]</sup> It is advisable to not store aqueous working solutions for more than one day.<sup>[5]</sup>

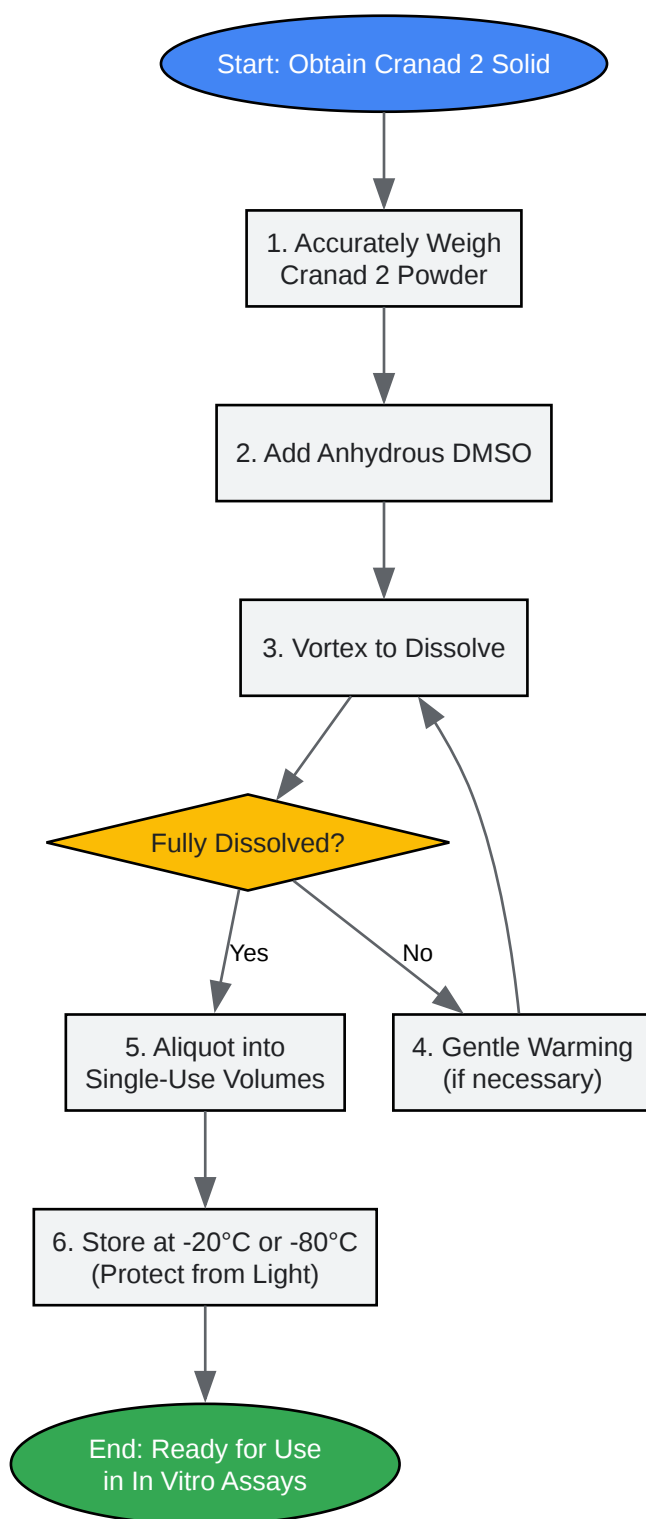
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway involving **Cranad 2**'s mechanism of action and the experimental workflow for preparing stock solutions.



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Caption: Mechanism of **Cranad 2** fluorescence upon binding to Aβ aggregates.



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